

# What are the chemical properties of Hexadecenylsuccinic anhydride?

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: *Hexadecenylsuccinic anhydride*

Cat. No.: *B1352482*

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An In-Depth Technical Guide to the Chemical Properties of **Hexadecenylsuccinic Anhydride** (HDSA)

## Abstract

**Hexadecenylsuccinic anhydride** (HDSA) is a versatile organic compound distinguished by its bifunctional chemical nature. It possesses a hydrophilic cyclic anhydride group and a long, hydrophobic C16 alkenyl chain. This unique structure underpins its utility as a surface modifier, coupling agent, and chemical intermediate in a wide array of industrial and research applications, from paper sizing to the synthesis of novel surfactants and corrosion inhibitors. This guide provides a detailed exploration of the core chemical properties of HDSA, focusing on the reactivity of the anhydride ring. We will delve into the mechanisms of hydrolysis, esterification, and amidation, supported by field-proven experimental insights and protocols. The objective is to equip researchers and professionals with the fundamental chemical knowledge required to effectively utilize and innovate with HDSA in their respective fields.

## Molecular Structure and Physicochemical Characteristics

**Hexadecenylsuccinic anhydride**, a derivative of succinic anhydride, is characterized by the substitution of a hydrogen atom on the succinic ring with a C16 unsaturated alkyl chain (hexadecenyl group).<sup>[1][2]</sup> This structure imparts both polar and non-polar characteristics to the molecule.

- **Hydrophilic Head:** The cyclic anhydride functional group is highly reactive and polar. It serves as the primary site for chemical modification.
- **Hydrophobic Tail:** The long C16 alkenyl chain is non-polar and contributes to the molecule's solubility in organic solvents and its surfactant-like properties.[\[1\]](#)

This amphiphilic nature is central to its function as a surface-active agent. The physical state of HDSA is typically a colorless to pale yellow liquid or a low-melting solid, depending on the specific isomer mixture and purity.[\[1\]](#)[\[3\]](#)

**Table 1: Physicochemical Properties of Hexadecenylsuccinic Anhydride**

Property	Value	Source(s)
CAS Number	32072-96-1	<a href="#">[1]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>20</sub> H <sub>34</sub> O <sub>3</sub>	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	322.48 g/mol	<a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Appearance	White to light yellow powder, crystal, or liquid	<a href="#">[1]</a> <a href="#">[3]</a>
Boiling Point	~440.9°C at 760 mmHg	<a href="#">[3]</a>
Density	~0.997 g/cm <sup>3</sup>	<a href="#">[3]</a>
Solubility	Decomposes in water; Soluble in organic solvents like benzene and toluene. <a href="#">[3]</a>	<a href="#">[3]</a>
Flash Point	199°C	<a href="#">[3]</a>

## Core Reactivity of the Anhydride Functional Group

The chemistry of HDSA is dominated by the electrophilicity of the carbonyl carbons in the anhydride ring, making them susceptible to attack by a variety of nucleophiles. This reactivity is the cornerstone of its applications.

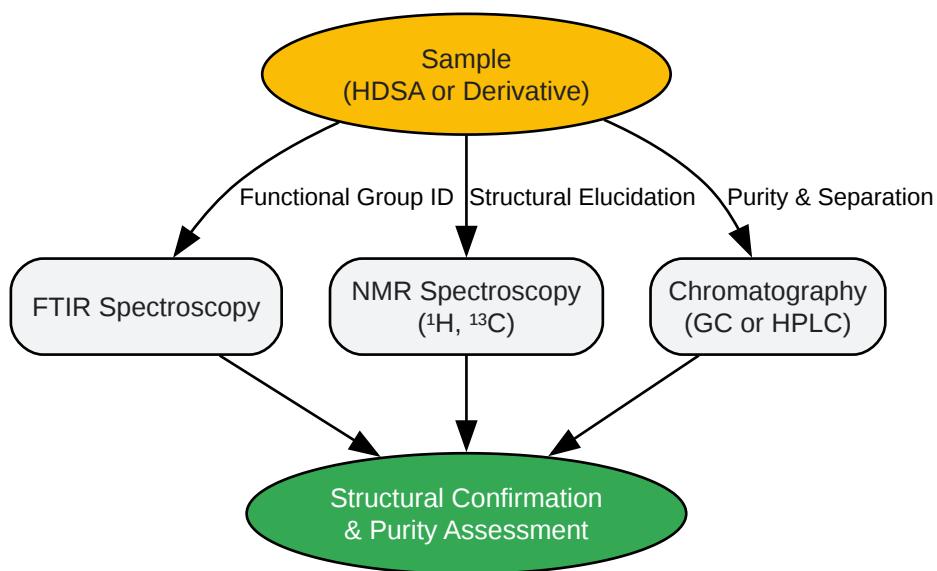
## Hydrolysis: Reaction with Water

The reaction of HDSA with water is a critical property, representing both a key functional mechanism in some applications and a primary degradation pathway in others. The anhydride ring readily opens upon contact with water to form the corresponding dicarboxylic acid, hexadecenylsuccinic acid.[3]

**Mechanism:** The reaction proceeds via nucleophilic acyl substitution, where a water molecule attacks one of the carbonyl carbons. This is followed by the opening of the five-membered ring to yield the dicarboxylic acid.

### Causality and Field Insights:

- **In Papermaking:** The hydrolysis of Alkenyl Succinic Anhydrides (ASAs) like HDSA is a major concern. The resulting dicarboxylic acid is less effective as a sizing agent and can lead to deposits and operational issues on paper machines.[6][7] Therefore, ASA emulsions are typically prepared just before use.[2]
- **As a Corrosion Inhibitor:** In non-aqueous systems such as lubricants, this reactivity is leveraged. HDSA acts as a water scavenger, preventing corrosion by reacting with and neutralizing dissolved water.[8] The resulting dicarboxylic acid can also exhibit corrosion-inhibiting properties.[8]



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- To cite this document: BenchChem. [What are the chemical properties of Hexadecenylsuccinic anhydride?]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1352482#what-are-the-chemical-properties-of-hexadecenylsuccinic-anhydride>]

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